

# Application Notes and Protocols for 2',3',4'Trimethoxyacetophenone

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Compound of Interest

Compound Name: 2',3',4'-Trimethoxyacetophenone

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Subject: Evaluation of **2',3',4'-Trimethoxyacetophenone** for Fragrance Formulation

For: Researchers, Scientists, and Drug Development Professionals

## **Executive Summary**

This document outlines the available scientific and industry data for 2',3',4'-

**Trimethoxyacetophenone** (CAS No. 13909-73-4). Based on information from fragrance industry resources, this material is explicitly not recommended for use in fragrance formulations[1]. While the compound has applications in organic synthesis, its use in consumer fragrance products is not supported by available data. This document provides a summary of its chemical properties, safety information, and general handling protocols, but in adherence with safety and industry guidelines, does not provide protocols for fragrance formulation.

## **Application Advisory**

A leading resource for fragrance and flavor materials, The Good Scents Company, explicitly states that **2',3',4'-Trimethoxyacetophenone** is "not for fragrance use"[1]. The reasons for such a designation can be numerous, including but not limited to:

- Lack of a desirable or pleasant olfactory profile.
- Potential for skin sensitization, irritation, or other adverse health effects[2][3][4].
- Poor stability in various product bases (e.g., ethanol, lotions, soaps).



- Prohibitive cost or lack of scalable production for fragrance applications.
- · Regulatory restrictions.

Given this direct recommendation, researchers and formulators should avoid incorporating this substance into fragrance compositions intended for consumer or cosmetic use.

## **Chemical and Physical Properties**

While not suitable for fragrance, **2',3',4'-Trimethoxyacetophenone** has well-documented chemical and physical properties relevant for research and synthesis applications[5][6][7].

Property	Value	Source(s)
CAS Number	13909-73-4	[8][9]
Molecular Formula	C11H14O4	[6][9]
Molecular Weight	210.23 g/mol	[6]
Appearance	Colorless to light yellow/orange clear liquid; white to off-white crystalline solid	[5][8]
Melting Point	14-15.8 °C	[7]
Boiling Point	295-297 °C (at 760 Torr); 160- 175 °C (at 10-20 Torr)	[7][8]
Density	1.155 g/mL at 25 °C	
Refractive Index	1.5384 - 1.5400 at 20 °C	[8]
Flash Point	> 110 °C (> 230 °F)	[1]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water	[5]

## **Safety and Hazard Information**



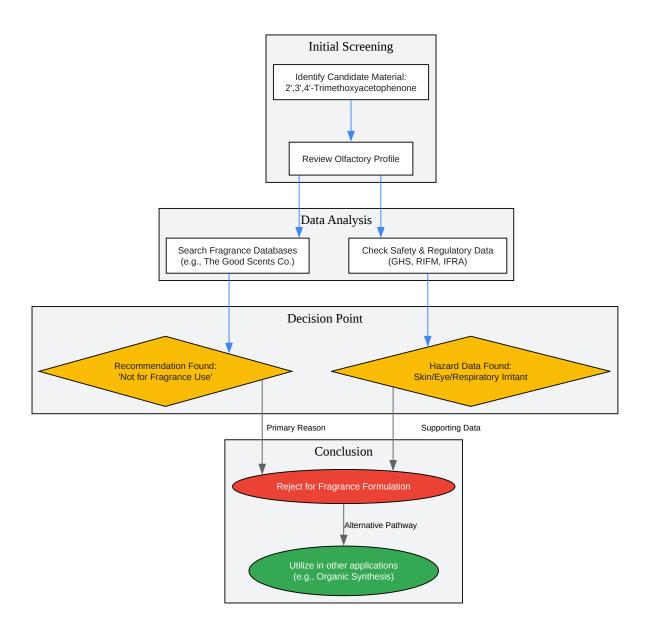
Safety data indicates that **2',3',4'-Trimethoxyacetophenone** is an irritant. Proper personal protective equipment (PPE) is required when handling this chemical.

Hazard Statement	GHS Classification	Source(s)
H315: Causes skin irritation	Skin Corrosion/Irritation, Category 2	[6]
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2A	[6]
H335: May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation, Category 3	[6]

## **Logical Workflow for Material Evaluation**

The following diagram illustrates the decision-making process that leads to the conclusion that **2',3',4'-Trimethoxyacetophenone** is unsuitable for fragrance applications.





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  [https://www.benchchem.com/product/b1346922#using-2-3-4-trimethoxyacetophenone-infragrance-formulation]

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